

Structural Analysis of 7-N-(4-Hydroxyphenyl)mitomycin C: A Technical Overview

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Compound of Interest

Compound Name: **7-N-(4-Hydroxyphenyl)mitomycin C**

Cat. No.: **B1664201**

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the structural analysis of **7-N-(4-Hydroxyphenyl)mitomycin C**, a significant derivative of the potent antitumor antibiotic, Mitomycin C. While comprehensive experimental data on the crystal structure and complete Nuclear Magnetic Resonance (NMR) assignments for this specific analog are not extensively available in public literature, this document compiles the known structural information and presents established experimental protocols for this class of compounds, using the parent Mitomycin C as a reference for methodology.

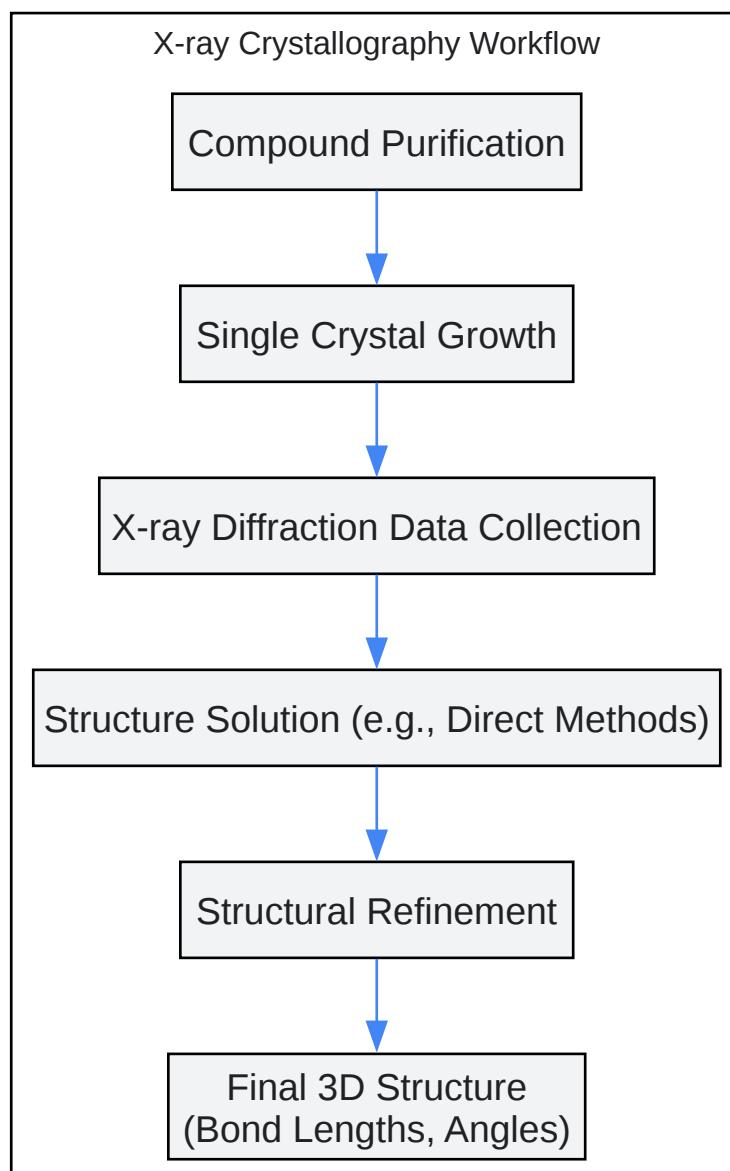
Molecular and Physicochemical Properties

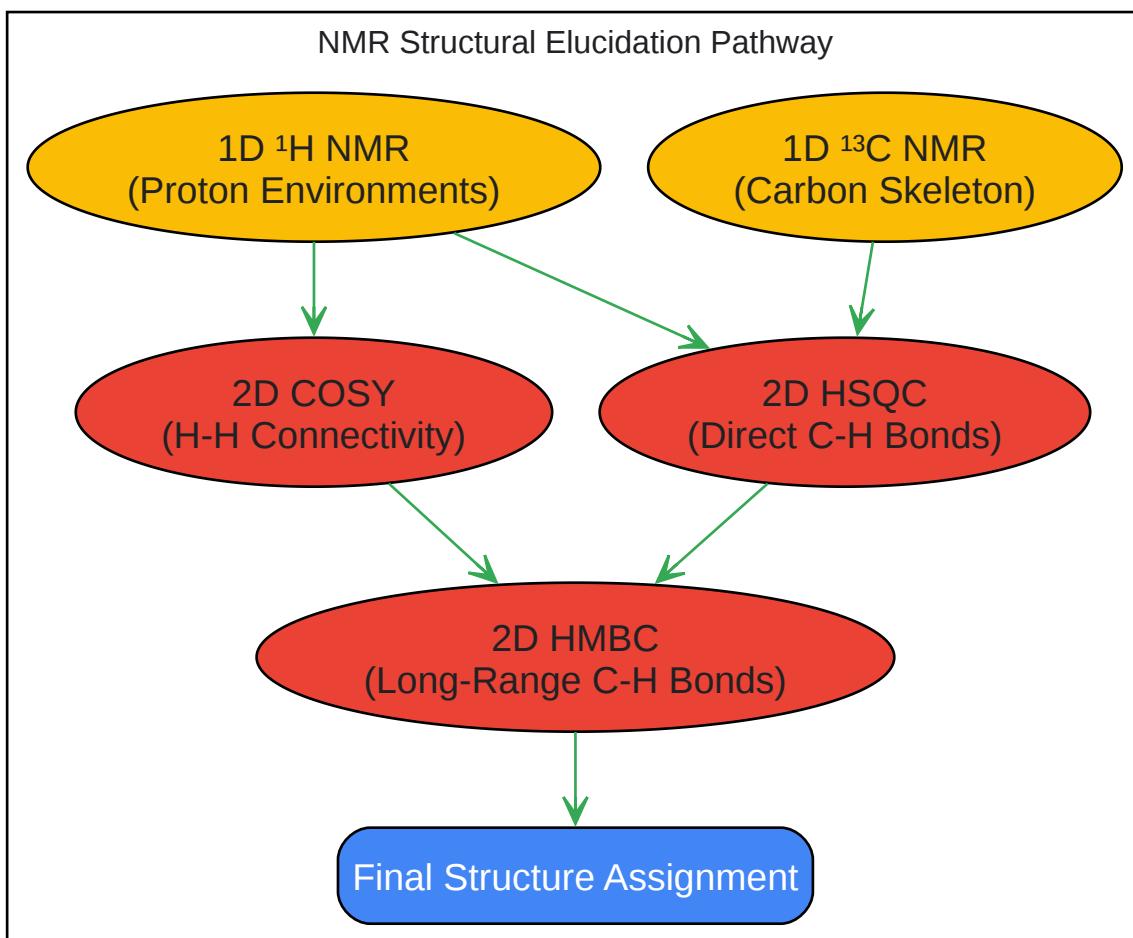
7-N-(4-Hydroxyphenyl)mitomycin C, also known as M-83, is characterized by the substitution of the C7-amino group of Mitomycin C with a 4-hydroxyphenyl moiety. This modification has been shown to influence its antitumor activity and myelosuppression profile.^{[1][2]} The fundamental properties of the molecule are summarized below.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₂ N ₄ O ₆	PubChem[3]
Molecular Weight	426.42 g/mol	ChemicalBook[4]
Monoisotopic Mass	426.15393 Da	PubChem[3]
Canonical SMILES	CC1=C(C(=O)C2=C(C1=O)N3C[C@H]4--INVALID-LINK--N4)NC5=CC=C(C=C5)O	PubChem[3]
InChI Key	HNTGDFCASLOZEZ-YDBSYXHISA-N	PubChem[3]
CAS Number	70343-57-6	ChemicalBook[4]
Common Synonyms	M-83, KW-2083, 7-N-PHPMC	ChemicalBook[4]

Visualization of Chemical Structure

The following diagram illustrates the two-dimensional chemical structure of **7-N-(4-Hydroxyphenyl)mitomycin C**, highlighting its core mitosane skeleton and the appended 4-hydroxyphenyl group.

7-N-(4-Hydroxyphenyl)mitomycin C



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- 4. aseestant.ceon.rs [aseestant.ceon.rs]
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